

# octylphosphonic acid safety data sheet and handling

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## Compound of Interest

Compound Name: *Octylphosphonic acid*

Cat. No.: *B042841*

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## An In-depth Technical Guide to the Safe Handling of **Octylphosphonic Acid**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety protocols and handling procedures for all laboratory reagents is paramount. This guide provides a detailed overview of the safety data for **octylphosphonic acid**, a chemical intermediate used in various research and industrial applications. The information is compiled from multiple safety data sheets (SDS) to ensure a thorough and robust resource.

## Chemical Identification and Physical Properties

**Octylphosphonic acid**, also known as **n-octylphosphonic acid**, is a solid organic compound.

Property	Value	Reference
CAS Number	4724-48-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C8H19O3P	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	194.21 g/mol	<a href="#">[4]</a>
Physical State	Solid	<a href="#">[4]</a>
Melting Point	93 - 98 °C (199 - 208 °F)	<a href="#">[3]</a> <a href="#">[4]</a>

# Hazard Identification and Classification

**Octylphosphonic acid** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3] [4][5][6]
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage[2][3][4] [5][6][7]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2][4][7]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (kidneys, bone) through prolonged or repeated oral exposure[2][3][4][8][6][7]
Hazardous to the Aquatic Environment, Acute	2	H401: Toxic to aquatic life
Hazardous to the Aquatic Environment, Long-Term	4	H413: May cause long lasting harmful effects to aquatic life[3]

Signal Word: Danger[1][4][5][7]

## Toxicological Data

Endpoint	Species	Value
LD50 Oral	Rat	> 2000 mg/kg[1] or 1,890 mg/kg[4][7]
LD50 Dermal	Rabbit	> 2000 mg/kg[1]
EC50	Daphnia	5.3 mg/l[1]

# Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize risk.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended.

Protection Type	Specification
Eye/Face Protection	Chemical goggles or a face shield. Contact lenses should not be worn. <a href="#">[1]</a>
Hand Protection	Neoprene or nitrile rubber gloves. <a href="#">[1]</a>
Skin and Body Protection	Wear suitable protective clothing. <a href="#">[1]</a>
Respiratory Protection	NIOSH-certified dust and mist (orange cartridge) respirator. <a href="#">[1]</a>

## Handling Procedures

- Avoid all personal contact, including inhalation.[\[3\]](#)
- Do not breathe dust.[\[1\]](#)[\[3\]](#)
- Use in a well-ventilated area, with local exhaust or general room ventilation.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#)[\[3\]](#)
- Avoid dust formation.[\[2\]](#)
- To avoid a violent reaction, always add the material to water, never the other way around.[\[3\]](#)

## Storage Conditions

- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)
- Store in a cool, dry, well-ventilated area.[\[3\]](#)

- Store away from incompatible materials such as oxidizing agents, alkalis, and metals.[3][7]
- Store locked up.[1][3]
- Protect containers from physical damage and check regularly for leaks.[3]

## Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.

### First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Seek medical advice if you feel unwell.[1][3]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with water/shower for at least 15 minutes. Get immediate medical advice/attention.[1][2][3]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[1][2][3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical advice/attention.[1][2][7]

## Accidental Release Measures

- Evacuate unnecessary personnel.[1]
- Wear appropriate protective equipment.[1]
- Avoid generating dust.[3]

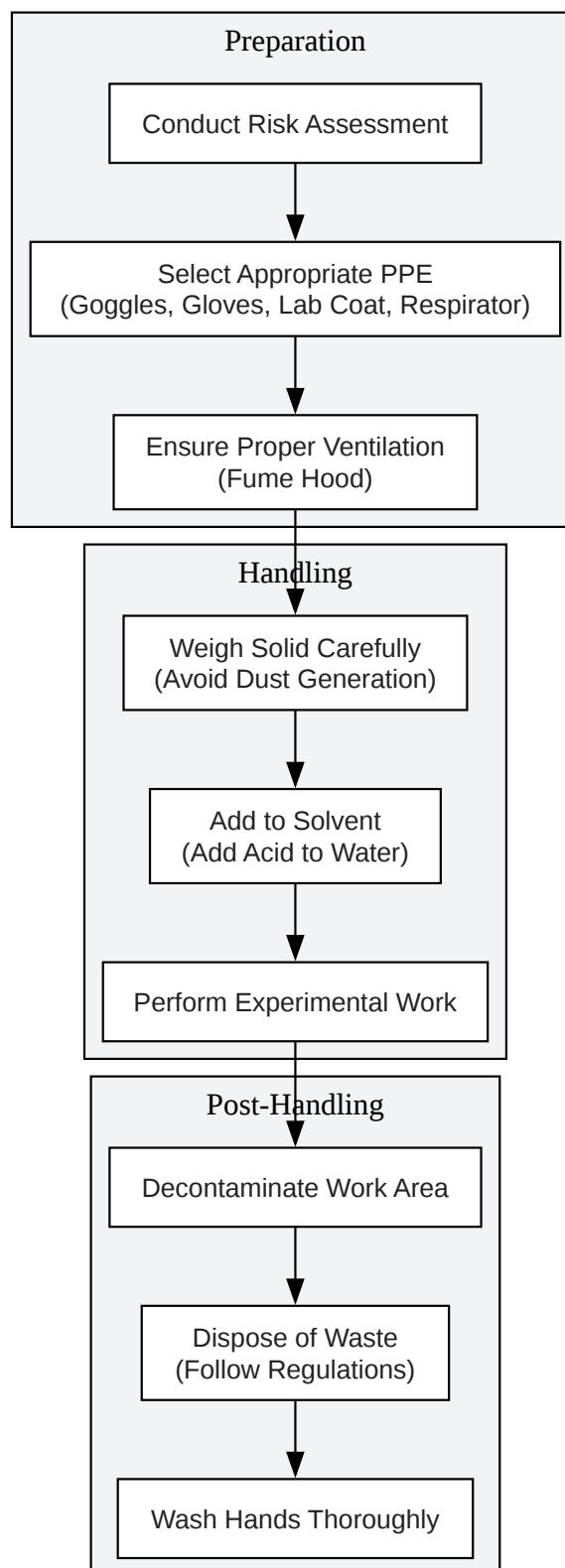
- Prevent the product from entering drains, sewers, or public waters.[[1](#)]
- For cleanup, sweep or shovel spills into an appropriate container for disposal.[[1](#)][[2](#)]

## Disposal Considerations

Dispose of **octylphosphonic acid** and its container in accordance with local, national, and international regulations. It is recommended to use a licensed waste disposal facility.[[1](#)] Avoid release to the environment.[[1](#)]

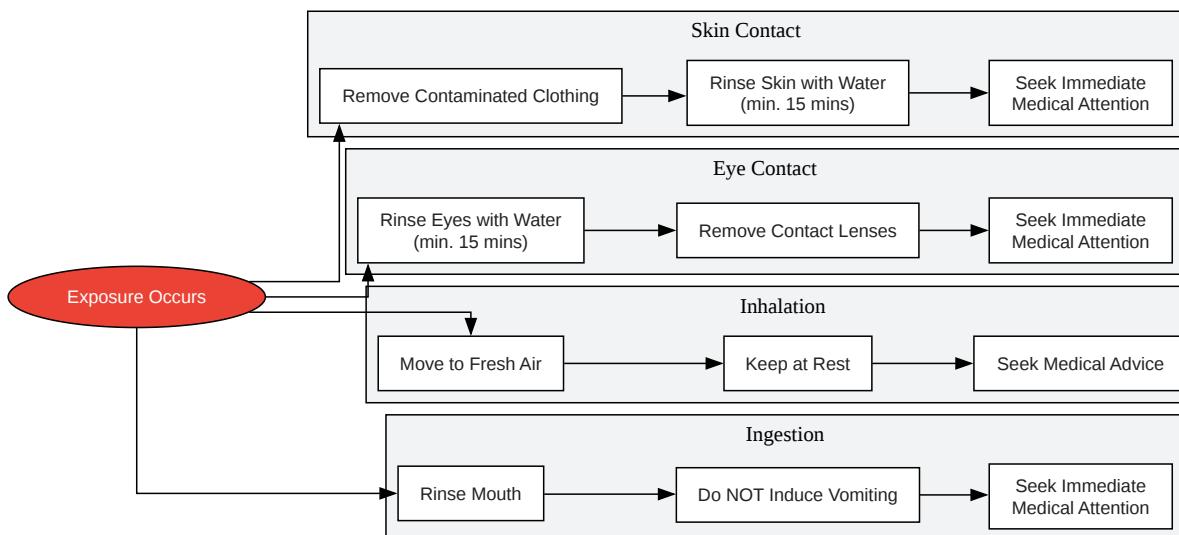
## Experimental and Logical Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate key workflows for handling and emergency response.



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Caption: Standard workflow for safely handling **octylphosphonic acid**.



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Caption: First aid procedures for different routes of exposure.

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